Technical Application Note: Synthesis of 5-Hydroxy-1-(1-piperazinyl)-1-pentanone

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Compound of Interest

Compound Name:	*5-Hydroxy-1-(1-piperazinyl)-1-pentanone*
Cat. No.:	*B1154623*

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N

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Molecular Weight: 186.25 g/mol

Part 1: Core Directive & Strategic Analysis

Executive Summary

The target molecule, **5-Hydroxy-1-(1-piperazinyl)-1-pentanone**, represents a critical bifunctional linker motif used in medicinal chemistry, particularly in the design of Proteolysis Targeting Chimeras (PROTACs) and fragment-based drug discovery. It features a piperazine handle (a secondary amine for nucleophilic attachment to core scaffolds) and a primary hydroxyl group (for further derivatization into ethers, esters, or carbamates).

While simple in structure, the synthesis poses a specific challenge: selectivity. The direct reaction of piperazine with 5-hydroxyvaleric acid derivatives (like

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-valerolactone) often leads to polymerization (polyesters) or bis-acylation (forming the symmetrical diamide).

This guide presents two validated protocols:

- Method A (The "Gold Standard"): A protected, stepwise route using N-Boc-piperazine and TBD catalysis to guarantee 1:1 stoichiometry and high purity.
- Method B (The "Scale-Up" Route): A direct, atom-economic thermal aminolysis suitable for multi-gram synthesis where chromatographic purification is acceptable.

Retrosynthetic Analysis

The most efficient disconnection relies on the nucleophilic ring-opening of

-valerolactone (DVL) by a piperazine nucleophile.

- Path A (Protected):N-Boc-Piperazine + DVL

  Protected Intermediate

  Deprotection.
- Path B (Direct): Piperazine (Excess) + DVL

  Target + Recovered Piperazine.

Part 2: Experimental Protocols

Method A: TBD-Catalyzed Ring Opening (High Fidelity)

Recommended for medicinal chemistry applications requiring >98% purity.

Principle: The organocatalyst 1,5,7-Triazabicyclo[4.4.0]dec-5-ene (TBD) acts as a dual hydrogen-bond donor/acceptor, activating the lactone carbonyl specifically for aminolysis while suppressing the competing ring-opening polymerization (ROP) often seen with metal catalysts.

Materials

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Reagent	MW (g/mol)	Equiv.[1][2][3][4][5][6][7][8]	Qty (Example)
N-Boc-Piperazine	186.25	1.0	1.86 g
-Valerolactone (DVL)	100.12	1.05	1.05 g (approx 1.0 mL)
TBD (Catalyst)	139.20	0.05	70 mg
Dichloromethane (DCM)	Solvent	-	20 mL
Trifluoroacetic Acid (TFA)	Deprotection	10.0	5 mL

Step-by-Step Protocol

Phase 1: Nucleophilic Ring Opening

- Setup: Flame-dry a 50 mL round-bottom flask equipped with a magnetic stir bar and nitrogen inlet.
- Dissolution: Dissolve N-Boc-piperazine (1.86 g, 10 mmol) and DVL (1.05 g, 10.5 mmol) in anhydrous DCM (20 mL).
- Catalysis: Add TBD (70 mg, 0.5 mmol) in one portion.
- Reaction: Stir the clear solution at Room Temperature (25 °C) for 4–6 hours.
  - Monitoring: Check by TLC (5% MeOH in DCM). The spot for Boc-piperazine (
) should disappear, replaced by a more polar spot (
).
- Quench & Workup:
  - Dilute with DCM (30 mL).

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- Wash with 5% aqueous citric acid (2 x 20 mL) to remove the TBD catalyst and any unreacted piperazine.
- Wash with brine (20 mL), dry over Na

  SO

  , and concentrate under reduced pressure.
- Result: Colorless viscous oil (Intermediate: tert-butyl 4-(5-hydroxypentanoyl)piperazine-1-carboxylate). Yield typically >90%.[5][9]

Phase 2: Boc-Deprotection

- Acidolysis: Dissolve the crude intermediate in DCM (10 mL). Cool to 0 °C.
- Addition: Slowly add TFA (5 mL). Remove ice bath and stir at RT for 1 hour.
- Free Basing (Critical):
  - Concentrate the reaction mixture to remove excess TFA/DCM.
  - Redissolve the residue in MeOH (5 mL) and load onto a strong cation exchange cartridge (SCX-2).
  - Wash with MeOH (to remove non-basic impurities).
  - Elute product with 2M NH

    in MeOH.
- Final Isolation: Concentrate the ammonia fraction to afford **5-Hydroxy-1-(1-piperazinyl)-1-pentanone** as a pale yellow oil or low-melting solid.

Method B: Direct Thermal Aminolysis (Scale-Up)

Recommended for bulk synthesis where excess reagent recovery is feasible.

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Principle: Using a large excess of piperazine drives the equilibrium toward the mono-amide and kinetically favors the bimolecular reaction over the unimolecular polymerization of the lactone.

Step-by-Step Protocol

- Setup: Charge a 100 mL pressure tube or round-bottom flask with Piperazine (anhydrous, 8.6 g, 100 mmol, 5.0 equiv).
- Solvent: Add Ethanol (20 mL). Heat to 60 °C until piperazine dissolves.
- Addition: Add

  -Valerolactone (2.0 g, 20 mmol, 1.0 equiv) dropwise over 30 minutes.
- Reflux: Seal the tube or attach a reflux condenser. Heat to 90 °C for 12 hours.
- Workup:
  - Cool to RT. Concentrate to remove Ethanol.
  - Purification: The residue contains the product and excess piperazine.
  - Option 1 (Distillation): Kugelrohr distillation. Piperazine sublimes/distills at ~110 °C (high vacuum). The product has a much higher boiling point (>180 °C at 0.1 mmHg).
  - Option 2 (Selective Extraction): Dissolve residue in CHCl

    . Wash quickly with a small volume of ice-cold water (piperazine is highly water-soluble; the hydroxy-amide is less so, but this risks yield loss).
  - Option 3 (Column): Flash chromatography (DCM:MeOH:NH

    OH 90:10:1).

Part 3: Analytical Characterization

Compound: **5-Hydroxy-1-(1-piperazinyl)-1-pentanone** Appearance: Viscous pale yellow oil.

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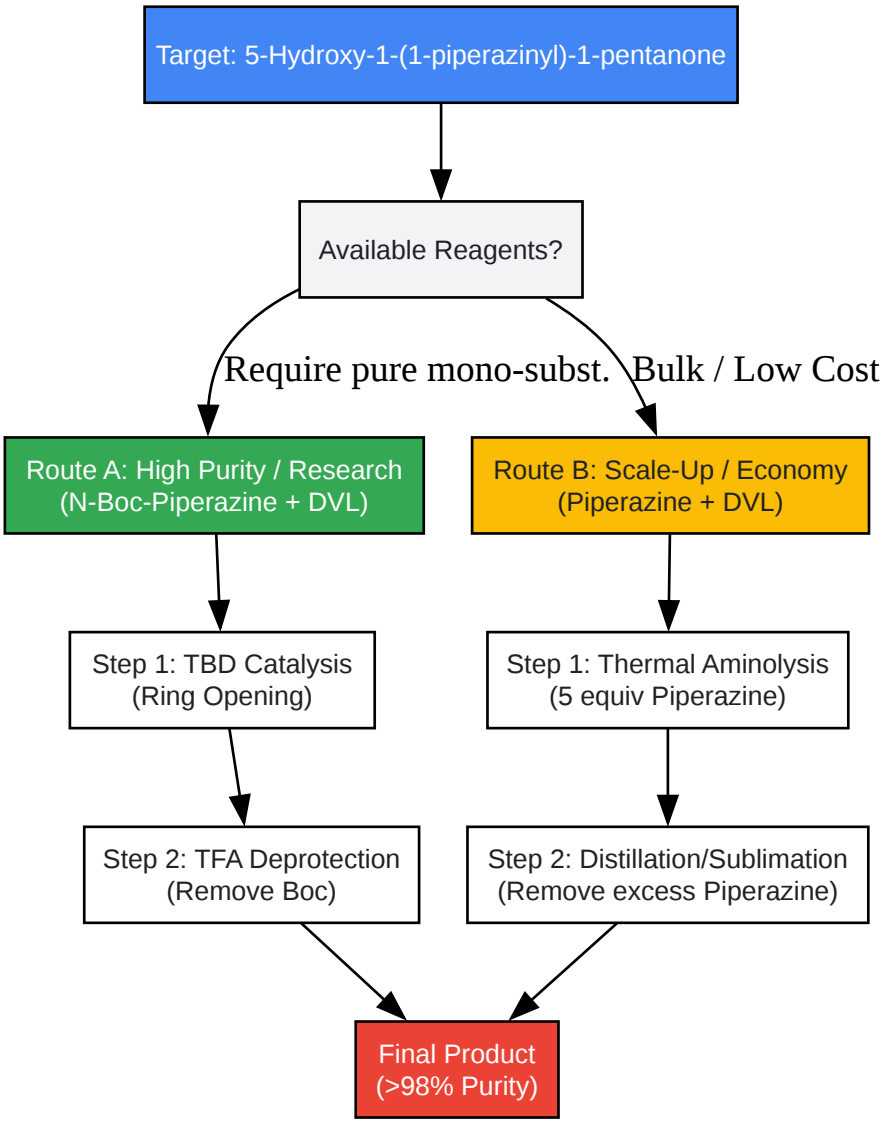
Technique	Expected Data Signals	Assignment
H NMR (400 MHz, CDCl)	3.63 (t, J=6.5 Hz, 2H)	-CH -OH (Terminal)
3.55 - 3.40 (m, 4H)	Piperazine Ring (Amide side)	
2.90 - 2.80 (m, 4H)	Piperazine Ring (Amine side)	
2.38 (t, J=7.2 Hz, 2H)	-C(=O)-CH -	
2.10 (br s, 2H)	-OH / -NH (Exchangeable)	
1.75 - 1.55 (m, 4H)	-CH -CH -CH -CH -	
MS (ESI)	[M+H] = 187.15	Positive Mode
IR (Neat)	3350 cm (Broad)	O-H / N-H stretch
1630 cm (Strong)	C=O[3] (Tertiary Amide)	

Part 4: Visualization & Logic

Reaction Logic Flowchart

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The following diagram illustrates the decision matrix for selecting the appropriate synthesis route based on available reagents and purity requirements.



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Caption: Decision tree for selecting between the TBD-catalyzed protected route (Method A) and the direct thermal route (Method B).

Mechanistic Insight: TBD Catalysis

The use of TBD is critical in Method A. Unlike simple bases, TBD activates the lactone via a "dual activation" mechanism:

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- Hydrogen Bonding: The protonated guanidinium site binds the lactone carbonyl oxygen.
- Nucleophilic Activation: The basic nitrogen activates the piperazine amine. This allows the reaction to proceed at room temperature, preventing the high-energy polymerization pathway.

Part 5: References

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